

Butyl 4-methylbenzenesulfonate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl 4-methylbenzenesulfonate*

Cat. No.: *B1265389*

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CAS Number: 778-28-9

Synonyms: Butyl tosylate, n-Butyl p-toluenesulfonate, p-Toluenesulfonic acid butyl ester

This technical guide provides an in-depth overview of **Butyl 4-methylbenzenesulfonate**, a versatile reagent in organic synthesis with applications in the preparation of complex molecules, including those with potential therapeutic value. This document is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical and Physical Properties

Butyl 4-methylbenzenesulfonate is a stable and effective butylating agent. Its physical and chemical properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ O ₃ S
Molecular Weight	228.31 g/mol
Appearance	Light yellow liquid
Boiling Point	170-172 °C at 10 mmHg.[1][2]
Density	1.12 g/mL
Flash Point	156.6 ± 19.3 °C
Storage Temperature	Room temperature
Purity	Typically >98%

Synthesis and Purification

The most common and efficient method for the synthesis of **Butyl 4-methylbenzenesulfonate** is the tosylation of n-butanol. This reaction involves the treatment of n-butanol with p-toluenesulfonyl chloride in the presence of a base, such as pyridine, to neutralize the hydrochloric acid byproduct.[3]

Alternatively, esterification of 4-methylbenzenesulfonic acid with butanol, often with a dehydrating agent, can also be employed.[3]

Experimental Protocol: Synthesis via Tosylation

This protocol is a representative procedure for the synthesis of **Butyl 4-methylbenzenesulfonate**.

Materials:

- n-Butanol
- p-Toluenesulfonyl chloride
- Pyridine (anhydrous)

- Diethyl ether
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve n-butanol (1.0 eq) in anhydrous pyridine.
- Cool the solution to 0 °C in an ice bath.
- Slowly add p-toluenesulfonyl chloride (1.1 eq) portion-wise, maintaining the temperature below 5 °C.
- Allow the reaction mixture to stir at 0 °C for 30 minutes and then at room temperature overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-cold 1 M hydrochloric acid to neutralize the excess pyridine.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash successively with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification:

The crude **Butyl 4-methylbenzenesulfonate** can be purified by vacuum distillation (170-172 °C at 10 mmHg) to yield a colorless to light yellow liquid.[1][2]

Applications in Organic Synthesis

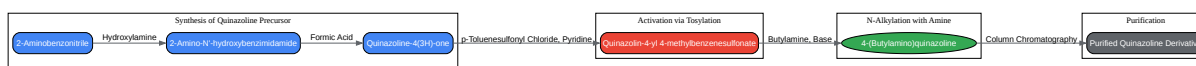
Butyl 4-methylbenzenesulfonate is primarily utilized as a butylation agent in organic synthesis. The tosylate group is an excellent leaving group, facilitating nucleophilic substitution reactions where the butyl group is transferred to a variety of nucleophiles, including amines, phenols, and thiols. This reactivity makes it a valuable tool in the synthesis of a wide range of organic compounds, including active pharmaceutical ingredients (APIs).

Role in the Synthesis of Biologically Active Molecules

While **Butyl 4-methylbenzenesulfonate** itself is not known to have significant biological activity, its role as a synthetic intermediate is crucial in the development of therapeutic agents. For instance, the introduction of a butyl group can modulate the lipophilicity and pharmacokinetic properties of a drug candidate. Derivatives of 4-methylbenzenesulfonate have been used in the synthesis of anticancer and antiviral compounds.

Experimental Workflow: Synthesis of a Quinazoline Derivative

The following diagram illustrates a representative workflow for the synthesis of a substituted quinazoline, a scaffold found in numerous anticancer agents, utilizing a tosylate intermediate for alkylation. While this example may not use **Butyl 4-methylbenzenesulfonate** directly, it demonstrates the application of the tosylate chemistry in a drug discovery context.



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Synthetic workflow for a quinazoline derivative.

Safety and Handling

Butyl 4-methylbenzenesulfonate is considered hazardous. It is harmful if swallowed and causes skin and eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

Butyl 4-methylbenzenesulfonate is a valuable and versatile reagent in organic synthesis. Its primary application as a butylation agent provides a reliable method for introducing butyl groups into a wide array of molecules. For drug development professionals, this compound serves as a key building block in the synthesis of complex pharmaceutical intermediates and

active pharmaceutical ingredients. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in the laboratory.

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- To cite this document: BenchChem. [Butyl 4-methylbenzenesulfonate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265389#butyl-4-methylbenzenesulfonate-cas-number-778-28-9]

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